Technical Guide: Propiconazole-d3 (Nitrate) – Properties, Stability, and Analytical Application

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Propiconazole-d3 (nitrate)*
Cat. No.:	*B10795675*

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Executive Summary

Propiconazole-d3 (nitrate) is the stable isotope-labeled salt form of the triazole fungicide Propiconazole.[1][2] It serves as a critical Internal Standard (IS) in the quantification of propiconazole residues in agricultural matrices, biological fluids, and environmental samples. Unlike the free base, which is a viscous liquid, the nitrate salt form offers enhanced solid-state stability and ease of handling (weighing) for stock solution preparation. Upon dissolution, the salt dissociates, delivering the protonated Propiconazole-d3 cation ([M+H]+ = 345.1) for Mass Spectrometry detection.[3][4][5][6][7][8]

Chemical Identity & Physicochemical Properties[9][10]

Nomenclature and Structure

- Chemical Name: 1-[[2-(2,4-Dichlorophenyl)-4-propyl-1,3-dioxolan-2-yl]methyl]-1H-1,2,4-triazole-d3 nitrate
- CAS Number: 2699607-26-4[9]

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- Isotopic Labeling: Deuterium incorporation at the dioxolane ring (dioxolane-4,5,5-d3).
- Molecular Formula:

  [9]
- Molecular Weight: 408.25 g/mol (Salt); ~345.22 g/mol (Free Base Cation)

Physical Properties Table

Property	Specification	Context
Appearance	White to off-white solid	Nitrate salt confers crystallinity; Free base is an oil.[10]
Isotopic Purity	≥ 99% Deuterated forms (d1-d3)	Critical to minimize "cross-talk" with native analyte (d0).
Chemical Purity	≥ 98%	Assessed via HPLC-UV (220 nm).
Solubility	Methanol, DMSO, Acetonitrile	High solubility in polar organic solvents.
Melting Point	> 175°C (Decomposes)	Salt form typically has a higher MP than free base.
Hygroscopicity	Moderate	Nitrate salts can absorb moisture; store desiccated.

Stability & Degradation Kinetics

The stability of **Propiconazole-d3 (nitrate)** is governed by its salt form in the solid state and the triazole chemistry in solution.

Solid-State Stability

The nitrate salt significantly improves shelf-life compared to the free base oil, which is prone to oxidation and difficult to dispense accurately.

- Storage Condition: -20°C, protected from light and moisture.

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- Shelf-Life: > 2 years when stored properly.
- Critical Factor:Hygroscopicity. The nitrate anion can attract atmospheric water, leading to hydrolysis of the dioxolane ring over extended periods if not sealed.

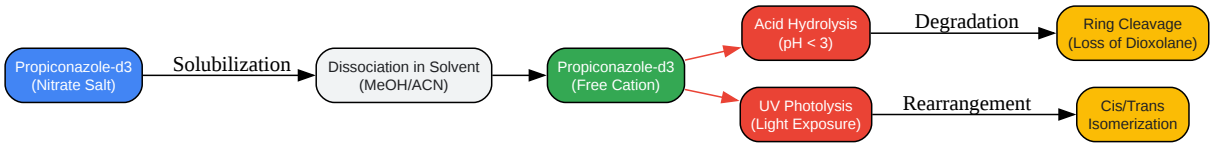
Solution Stability (Working Standards)

Once dissolved in methanol or acetonitrile, the salt dissociates. The stability then mirrors that of Propiconazole.

- Photolysis: Propiconazole is susceptible to photodegradation under UV light. Stock solutions must be stored in amber vials.
- Hydrolysis: The dioxolane ring is acid-labile. Avoid storage in acidic aqueous buffers (pH < 3) for prolonged periods.
- Thermal: Stable at room temperature for short-term analysis (< 24 hours).

Degradation Pathway Diagram

The following diagram illustrates the primary stress factors affecting Propiconazole-d3 stability.



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Caption: Stability logic flow for Propiconazole-d3 nitrate. The compound is stable as a solid salt but requires protection from acid and UV light once in solution.

Analytical Application: LC-MS/MS Protocol

Method Principle

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Propiconazole-d3 is used as an internal standard to correct for matrix effects (ion suppression/enhancement) and recovery losses during extraction (e.g., QuEChERS).

Mass Spectrometry Parameters

The nitrate salt dissociates in the electrospray source. The monitored species is the protonated molecule

.[7]

- Ionization Mode: ESI Positive (+)
- Precursor Ion (Q1): 345.1 m/z (Calculated based on d3 shift from 342.1)
- Product Ions (Q3):
  - Quantifier: 69.0 m/z (Triazole ring – Unlabeled fragment)
  - Qualifier: 159.0 m/z (Dichlorobenzyl cation – Unlabeled fragment)
  - Note: Since the deuterium label is on the dioxolane ring, the primary fragments (159 and 69) typically do not retain the label. Selectivity is achieved via the shifted Precursor Ion (345 vs. 342).

Table: MRM Transitions

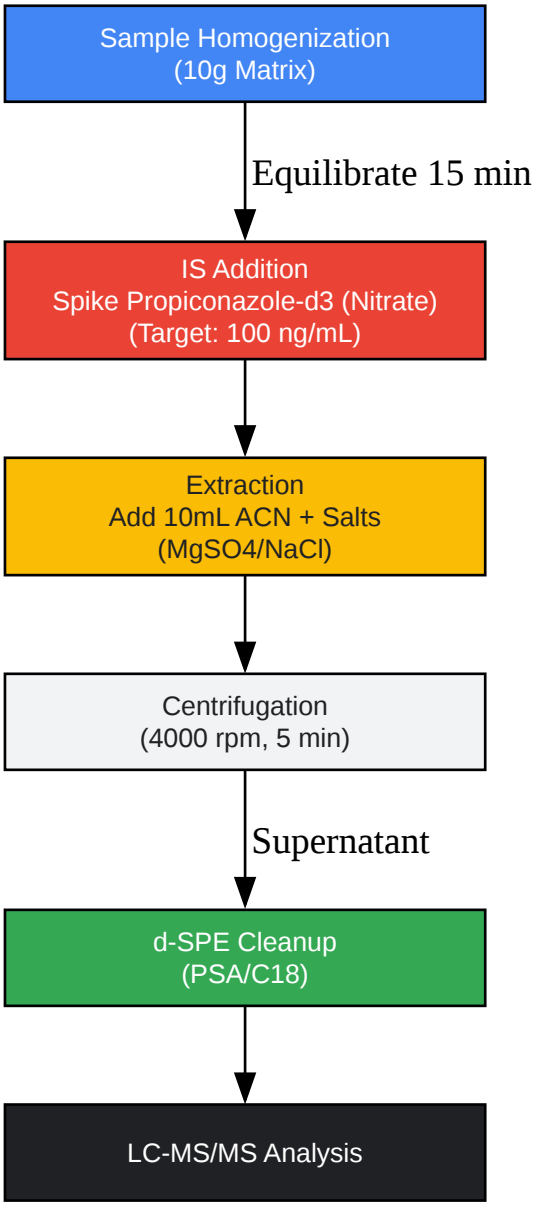
Analyte	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
Propiconazole (Native)	**342.1**	**159.0**	**30**	**25**	**Quantifier**
	342.1	69.0	30	20	Qualifier
Propiconazole-d3 (IS)	345.1	159.0	30	25	Quantifier

| | 345.1 | 69.0 | 30 | 20 | Qualifier |[9][11]

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Sample Preparation Workflow (QuEChERS)

This protocol ensures high recovery and IS equilibration.



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Caption: Optimized QuEChERS extraction workflow incorporating Propiconazole-d3 nitrate as the Internal Standard.

Handling & Safety

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- Handling: Weigh the nitrate salt rapidly to avoid moisture uptake. Use an anti-static gun if necessary, as dry salts can be static.
- Solvent Choice: Prepare the primary stock solution in pure Methanol (1 mg/mL). Store working standards in Acetonitrile. Avoid leaving in water >24h.
- Safety: Propiconazole is an endocrine disruptor and potential carcinogen. Handle the d3-nitrate analog with the same precautions (Fume hood, Nitrile gloves).

Synthesis & Quality Control

The synthesis of Propiconazole-d3 nitrate typically involves the condensation of 2,4-dichlorophenacyl bromide with 1,2-pentanediol-d3 (or similar deuterated precursor) followed by triazole substitution and salt formation with nitric acid.

- QC Check: Users should verify the absence of "d0" (native propiconazole) in the IS stock. An isotopic purity of >99% ensures that the IS does not contribute a false signal to the analyte channel.

References

- European Union Reference Laboratories (EURL). (2021). Validation of MRM extraction methods for high protein content pulses. Retrieved from [Link]
- Zarn, J.A., et al. (2003). Azole fungicides affect mammalian steroidogenesis. Environmental Health Perspectives, 111(3), 255-261.[5]
- ResearchGate. (2023). Degradation Dynamics and Residue Analysis of Propiconazole Stereoisomers. Retrieved from [Link]

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Sources

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. agilent.com [agilent.com]
- 4. eurl-pesticides.eu [eurl-pesticides.eu]
- 5. caymanchem.com [caymanchem.com]
- 6. Propiconazole | C15H17Cl2N3O2 | CID 43234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. lcms.cz [lcms.cz]
- 8. publikationen.uni-tuebingen.de [publikationen.uni-tuebingen.de]
- 9. Cayman Chemical Company Produktliste-E-Mail-Seite 69-Chemicalbook [chemicalbook.com]
- 10. Propiconazole - Wikipedia [en.wikipedia.org]
- 11. pubs.rsc.org [pubs.rsc.org]

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